

Essential Safety and Operational Guidance for Handling 6-Selenopurine

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Compound of Interest

Compound Name: 6-Selenopurine

Cat. No.: B1312311

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the use of **6-Selenopurine**, a compound that is fatal if swallowed or inhaled. Strict adherence to these procedural guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **6-Selenopurine** is provided below. This information is critical for safe handling and storage.

Property	Value	Source
Melting Point	> 350 °C (> 662 °F)	
Vapor Pressure	< 0.00133 hPa at 20 °C (68 °F)	
Chemical Stability	Stable under standard ambient conditions (room temperature).	
Reactivity	Contact with acids liberates toxic gas.	

Hazard Identification and Classification

6-Selenopurine is classified with significant health hazards. The following table summarizes its GHS hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 1)	H300: Fatal if swallowed.
Acute Toxicity, Inhalation (Category 1)	H330: Fatal if inhaled.
Skin Irritation (Category 2)	H315: Causes skin irritation.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction.
Aquatic Hazard (Chronic, Category 2)	H411: Toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **6-Selenopurine**.

PPE Category	Specific Requirements	Rationale
Respiratory Protection	Required when dusts are generated. Use a respirator with a filter system based on standards such as DIN EN 143 or DIN 14387.	To prevent inhalation of the fatal compound.
Hand Protection	Wear protective gloves.	To prevent skin contact, which can cause irritation and allergic reactions.
Eye/Face Protection	Wear eye and face protection.	To protect against dust particles that can cause serious eye irritation.
Body Protection	Wear protective clothing. Contaminated work clothing must not be allowed out of the workplace.	To prevent skin contact and contamination of personal clothing.

Safe Handling and Storage Workflow

The following diagram outlines the essential step-by-step procedure for the safe handling and disposal of **6-Selenopurine**.

A stepwise workflow for the safe handling of **6-Selenopurine**.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Before handling, ensure you are wearing the appropriate personal protective equipment: respiratory protection, protective gloves, eye/face protection, and a lab coat. Contaminated work clothing should not be taken outside the laboratory.
 - All work with **6-Selenopurine** must be conducted in a properly functioning chemical fume hood.

- Ensure all necessary equipment and reagents are within the fume hood to minimize movement in and out of the containment area.
- Handling:
 - When weighing the solid compound, take extreme care to avoid the generation of dust.
 - Do not eat, drink, or smoke when using this product.
 - Avoid contact with skin and eyes.
- Storage:
 - Keep the container tightly closed and store it in a dry, well-ventilated place.
 - The substance should be stored in a locked area or an area accessible only to qualified and authorized personnel.
 - Do not store near acids, as contact can liberate toxic gas.

Disposal Plan

- Waste Collection: All waste contaminated with **6-Selenopurine**, including disposable gloves, bench paper, and pipette tips, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Environmental Precautions: Avoid release to the environment. **6-Selenopurine** is toxic to aquatic life with long-lasting effects. Do not let the product enter drains.
- Disposal Method: Dispose of the hazardous waste through a licensed professional waste disposal service to ensure compliance with all federal, state, and local regulations.

Emergency Procedures

- In Case of Inhalation: If inhaled, immediately move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor immediately.

- In Case of Skin Contact: Wash the skin thoroughly with soap and water after handling. If skin irritation or a rash occurs, seek medical advice.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- In Case of Ingestion: If swallowed, immediately call a poison center or doctor. Rinse the mouth.
- Spills: In the event of a spill, evacuate the area. Avoid generating dust. Cover drains to prevent environmental release. Collect the spilled material carefully and place it in a suitable container for disposal. Clean the affected area thoroughly.
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 6-Selenopurine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1312311#personal-protective-equipment-for-handling-6-selenopurine\]](https://www.benchchem.com/product/b1312311#personal-protective-equipment-for-handling-6-selenopurine)

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